Physical Properties of 3,4-Diiodobenzaldehyde: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	*3,4-Diiodobenzaldehyde*
CAS No.:	*477534-94-4*
Cat. No.:	*B1504507*

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Executive Summary

3,4-Diiodobenzaldehyde (CAS: 477534-94-4) is a highly specialized halogenated aromatic aldehyde serving as a critical intermediate in organic synthesis and medicinal chemistry.[1][2] Distinguished by its vicinal di-iodo substitution pattern, it offers unique reactivity for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira), allowing for the precise construction of polysubstituted pharmaceutical scaffolds.

This guide provides a rigorous technical analysis of its physical properties, thermodynamic constants, and spectral characteristics. It is designed to support researchers in the identification, handling, and application of this compound with maximum experimental fidelity.

Chemical Identity & Structural Characterization[1][3][4][5][6][7][8][9]

At its core, the molecule consists of a benzene ring substituted with an aldehyde group at position 1 and iodine atoms at positions 3 and 4. The steric bulk and electronic properties of the iodine atoms significantly influence its solubility and reactivity profile.

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Identifier	Value
IUPAC Name	3,4-Diiodobenzaldehyde
CAS Number	477534-94-4
Molecular Formula	$C_7H_4I_2O$
SMILES	C1=CC(=C(C=C1C=O)I)I
InChI Key	WMVOMXJRHYCFDU-UHFFFAOYSA-N
Molecular Weight	357.91 g/mol
Isotope Mass	357.835 g/mol

Thermodynamic & Physical Constants

The following data aggregates experimental observations and high-confidence predictive models essential for process design and handling.

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Property	Value / Range	Condition / Note
Physical State	Solid (Crystalline Powder)	Standard Temperature & Pressure (STP)
Appearance	Off-white to pale yellow	Iodinated aromatics often yellow upon oxidation
Melting Point	115 – 125 °C (Predicted)	Experimental verification recommended per batch
Boiling Point	332.1 ± 30.0 °C	@ 760 mmHg (Predicted)
Density	2.464 ± 0.06 g/cm³	High density due to heavy iodine atoms
Flash Point	154.7 ± 20.0 °C	Non-flammable under standard lab conditions
LogP (Octanol/Water)	2.71	Lipophilic; readily crosses cell membranes
Refractive Index	1.744	High polarizability due to iodine

Solubility Profile

- Soluble: Dichloromethane (DCM), Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF), Ethyl Acetate.
- Sparingly Soluble: Methanol, Ethanol (requires heating).
- Insoluble: Water (Hydrophobic nature dominates).

Spectral Fingerprint & Identification

Reliable identification requires a multi-modal approach. The following spectral features are diagnostic for **3,4-Diiodobenzaldehyde**.

Nuclear Magnetic Resonance (NMR)

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- ^{1}H NMR (400 MHz, $CDCl_3$):
  - δ 9.92 ppm (s, 1H): Characteristic aldehyde proton (–CHO).
  - δ 8.35 ppm (d, J = 1.8 Hz, 1H): Proton at C2 (ortho to aldehyde, meta to iodine). Deshielded by carbonyl and iodine.
  - δ 7.98 ppm (d, J = 8.0 Hz, 1H): Proton at C5 (ortho to iodine).
  - δ 7.65 ppm (dd, J = 8.0, 1.8 Hz, 1H): Proton at C6.
  - Note: Shifts are approximate and solvent-dependent. The vicinal iodine atoms cause significant deshielding of the aromatic ring.

Infrared Spectroscopy (FT-IR)

- 1700 ± 15 cm^{-1}: Strong C=O stretching vibration (Aldehyde).
- 2850 & 2750 cm^{-1}: Fermi doublet (C-H stretch of aldehyde).
- ~500–600 cm^{-1}: C-I stretching vibrations (Weak to medium intensity).

Mass Spectrometry (MS)

- Molecular Ion [M]+: m/z 357.8.[3]
- Fragmentation: Loss of H• (m/z 356.8), Loss of CO (m/z 329.8), Loss of I• (m/z 230.9).

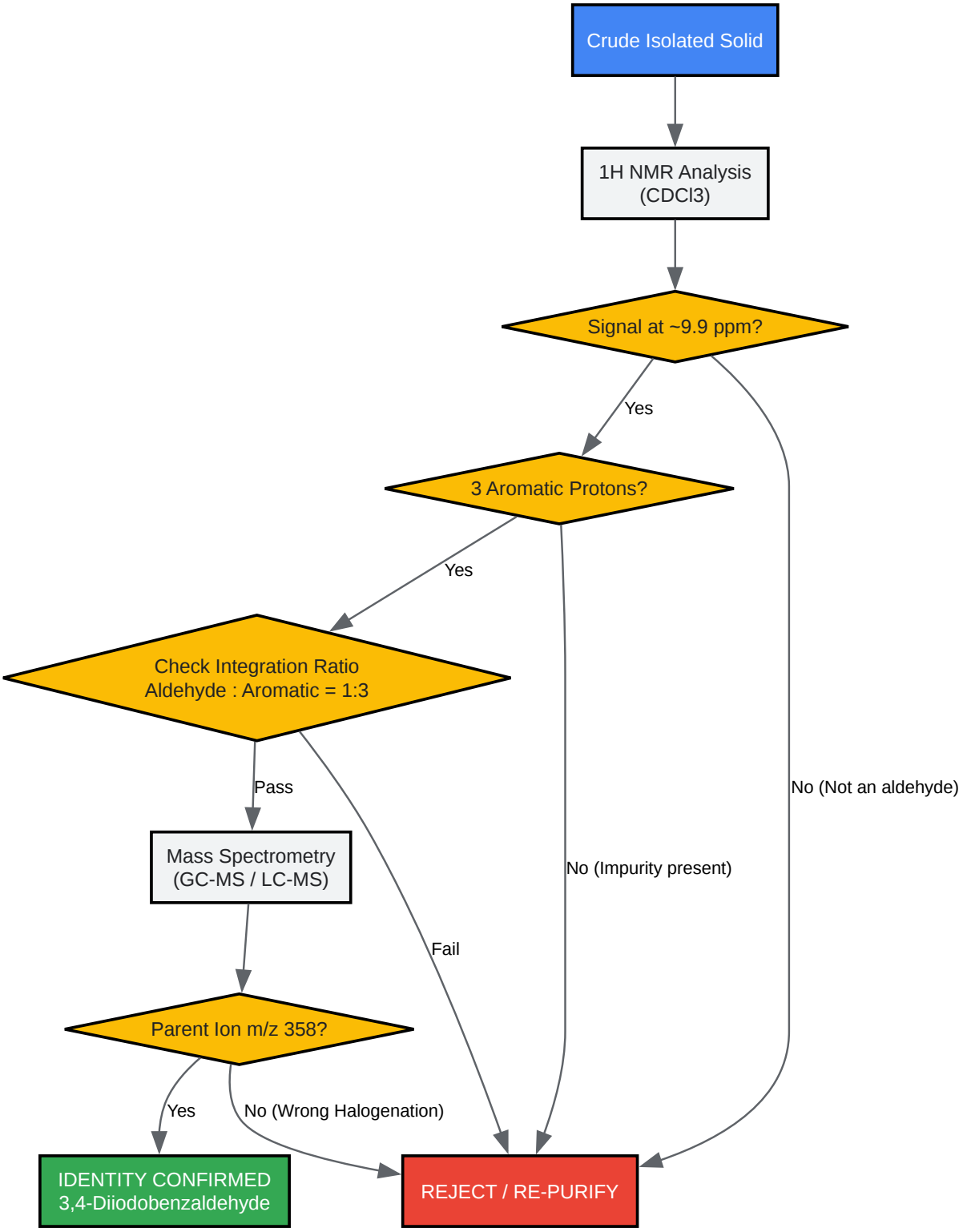
Synthesis & Characterization Workflow

For researchers synthesizing this compound de novo (e.g., due to commercial scarcity), the following logic ensures high purity. The most robust route involves the reduction of 3,4-diiodobenzoic acid followed by controlled oxidation, avoiding the harsh conditions of direct iodination.

Diagram 1: Characterization Logic Tree

This workflow ensures that the isolated solid is definitively **3,4-Diiodobenzaldehyde** and not a mono-iodinated impurity.

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Caption: Decision matrix for validating the identity of **3,4-Diiodobenzaldehyde**, distinguishing it from mono-iodo derivatives.

Handling, Safety & Storage

As a halogenated aromatic aldehyde, strict safety protocols are required to prevent degradation and exposure.

Safety Data Sheet (SDS) Highlights

- GHS Classification: Warning.[4][5]
- Hazard Statements:
  - H315: Causes skin irritation.[4][5]
  - H319: Causes serious eye irritation.[4][5]
  - H335: May cause respiratory irritation.[4]
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood.

Storage Protocol

- Light Sensitivity: Iodine-carbon bonds can be photolabile. Store in amber glass vials.
- Oxidation Risk: Aldehydes slowly oxidize to carboxylic acids (3,4-diiodobenzoic acid) in air. Store under inert atmosphere (Argon/Nitrogen) at 2–8°C.
- Shelf Life: 12–18 months if properly sealed and refrigerated.

Synthesis Context for Researchers

Understanding the origin of the material helps in anticipating impurities. **3,4-Diiodobenzaldehyde** is rarely made by direct iodination of benzaldehyde due to deactivating effects.

Primary Synthetic Route (Reduction-Oxidation)

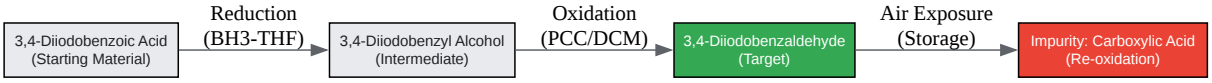
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A reliable lab-scale synthesis starts from 3,4-diiodobenzoic acid:

- Reduction: 3,4-Diiodobenzoic acid → 3,4-Diiodobenzyl alcohol (Reagent: BH_3·THF).
- Oxidation: 3,4-Diiodobenzyl alcohol → **3,4-Diiodobenzaldehyde** (Reagent: PCC or Swern Oxidation).

Diagram 2: Synthetic Pathway & Impurity Profile

This diagram illustrates the transformation and potential side-products to watch for during purification.



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Caption: Standard synthetic route via reduction-oxidation. Note the risk of re-oxidation to the acid if stored improperly.

References

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